

# Diamminesilver(I) Complex $[\text{Ag}(\text{NH}_3)_2]^+$ : A Technical Guide to Synthesis and Characterization

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## Compound of Interest

Compound Name: *Diamminesilver(1+)*

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## Abstract

The diamminesilver(I) complex,  $[\text{Ag}(\text{NH}_3)_2]^+$ , is a linear coordination complex of significant interest across various scientific disciplines, including analytical chemistry, nanoparticle synthesis, and medicinal chemistry. Its role as the active species in Tollens' reagent for the detection of aldehydes is a classic example of its application. This technical guide provides an in-depth overview of the synthesis and characterization of the  $[\text{Ag}(\text{NH}_3)_2]^+$  complex, offering detailed experimental protocols and a summary of its key physicochemical properties. The synthesis is primarily discussed through the well-established Tollens' reagent preparation. Characterization techniques covered include UV-Visible, Infrared, and Nuclear Magnetic Resonance spectroscopy, alongside an examination of its formation constants. This document aims to serve as a comprehensive resource for researchers and professionals working with this versatile silver complex.

## Introduction

The diamminesilver(I) cation,  $[\text{Ag}(\text{NH}_3)_2]^+$ , is a coordination complex featuring a central silver(I) ion ( $\text{Ag}^+$ ) linearly coordinated to two ammonia ( $\text{NH}_3$ ) ligands. The  $\text{Ag}(\text{I})$  ion, with a  $d^{10}$  electronic configuration, favors a two-coordinate, linear geometry with  $sp$  hybridization. This structure is crucial to its chemical behavior and stability. The complex is a key component of Tollens'

reagent, a widely used qualitative test for aldehydes.[1] In recent years, the  $[\text{Ag}(\text{NH}_3)_2]^+$  complex has also gained prominence as a precursor in the synthesis of silver nanoparticles, where it is reduced to metallic silver ( $\text{Ag}^0$ ).[2] Understanding the synthesis and thorough characterization of this complex is paramount for its effective application in research and development.

## Synthesis of $[\text{Ag}(\text{NH}_3)_2]^+$ Complex

The most common and practical synthesis of the  $[\text{Ag}(\text{NH}_3)_2]^+$  complex is achieved through the preparation of Tollens' reagent. This method involves a two-step process in an aqueous medium.

### Experimental Protocol: Preparation of Tollens' Reagent

This protocol describes the laboratory-scale synthesis of an aqueous solution of the  $[\text{Ag}(\text{NH}_3)_2]^+$  complex.

Materials:

- Silver nitrate ( $\text{AgNO}_3$ )
- Sodium hydroxide ( $\text{NaOH}$ )
- Ammonium hydroxide ( $\text{NH}_4\text{OH}$ , concentrated solution, e.g., 25%)
- Distilled or deionized water

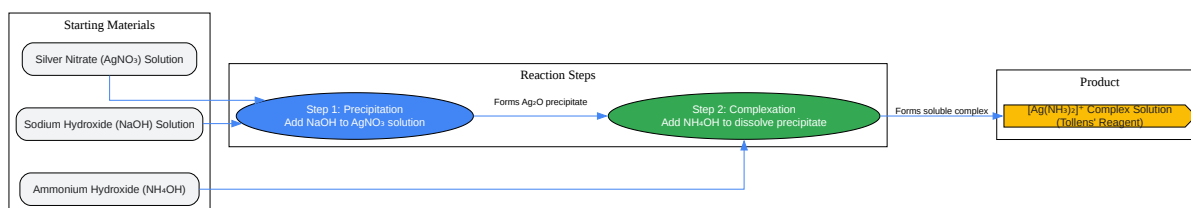
Procedure:

- **Preparation of Silver Nitrate Solution:** Prepare a silver nitrate solution of the desired concentration (e.g., 0.1 M to 0.3 M) by dissolving the appropriate amount of solid  $\text{AgNO}_3$  in distilled water.
- **Formation of Silver(I) Oxide:** To the silver nitrate solution, add a dilute solution of sodium hydroxide (e.g., 1.25 M) dropwise while stirring. A brown precipitate of silver(I) oxide ( $\text{Ag}_2\text{O}$ ) will form immediately.[1][2] Reaction:  $2 \text{AgNO}_3(\text{aq}) + 2 \text{NaOH}(\text{aq}) \rightarrow \text{Ag}_2\text{O}(\text{s}) + 2 \text{NaNO}_3(\text{aq}) + \text{H}_2\text{O}(\text{l})$

- Formation of the Diamminesilver(I) Complex: To the suspension of silver(I) oxide, add concentrated ammonium hydroxide dropwise with continuous stirring. The brown precipitate will dissolve as the soluble  $[\text{Ag}(\text{NH}_3)_2]^+$  complex is formed, resulting in a clear, colorless solution.[3] Reaction:  $\text{Ag}_2\text{O}(\text{s}) + 4 \text{NH}_4\text{OH}(\text{aq}) \rightarrow 2 [\text{Ag}(\text{NH}_3)_2]\text{NO}_3(\text{aq}) + 3 \text{H}_2\text{O}(\text{l})$  (assuming nitrate as the counter-ion)

#### Safety Precautions:

- Silver nitrate is corrosive and will stain skin and clothing. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Tollens' reagent has a short shelf life and should be freshly prepared before use.[1]
- Warning: Do not store Tollens' reagent. Upon standing, it can form highly explosive silver nitride ( $\text{Ag}_3\text{N}$ ). All glassware used for the preparation and reactions involving Tollens' reagent should be immediately cleaned with dilute acid to decompose any residual silver compounds.



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**Figure 1:** Synthesis workflow for the  $[\text{Ag}(\text{NH}_3)_2]^+$  complex.

## Characterization of the $[\text{Ag}(\text{NH}_3)_2]^+$ Complex

## Physicochemical Properties

The  $[\text{Ag}(\text{NH}_3)_2]^+$  complex is a colorless species in solution. It is a key example of a coordination complex with a linear geometry, where the N-Ag-N bond angle is approximately  $180^\circ$ .<sup>[4]</sup>

## Formation Constants

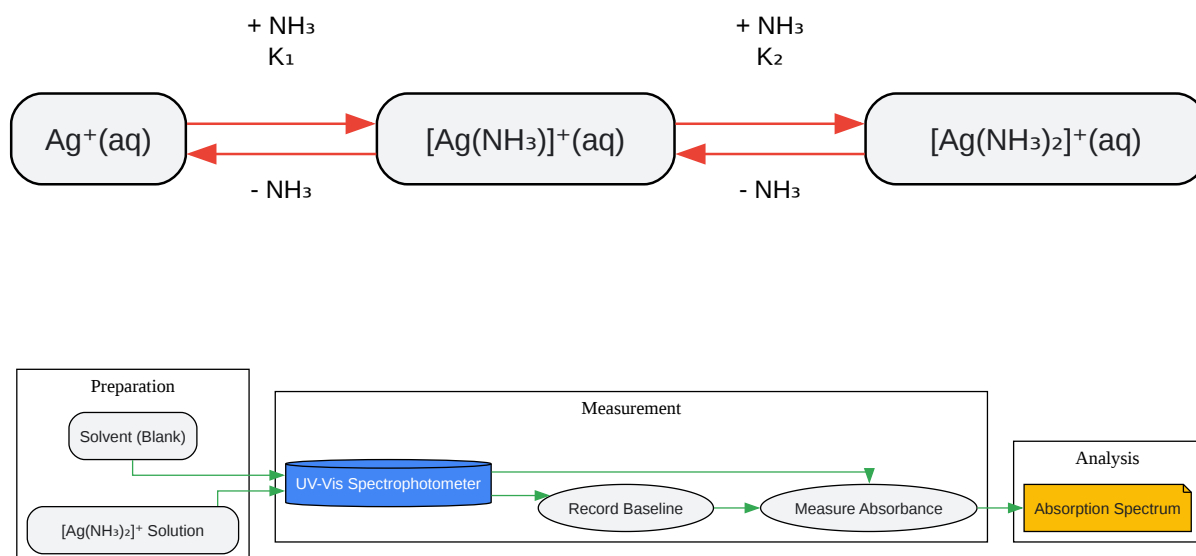
The formation of the  $[\text{Ag}(\text{NH}_3)_2]^+$  complex in aqueous solution occurs in a stepwise manner. The stability of the complex is described by its stepwise and overall formation constants ( $K_1$  and  $\beta_2$ ).

Table 1: Formation Constants of the  $[\text{Ag}(\text{NH}_3)_2]^+$  Complex

Reaction	Equilibrium Constant	Value
$\text{Ag}^+(\text{aq}) + \text{NH}_3(\text{aq}) \rightleftharpoons [\text{Ag}(\text{NH}_3)]^+(\text{aq})$	$K_1$ (Stepwise)	$2.1 \times 10^3$
$[\text{Ag}(\text{NH}_3)]^+(\text{aq}) + \text{NH}_3(\text{aq}) \rightleftharpoons [\text{Ag}(\text{NH}_3)_2]^+(\text{aq})$	$K_2$ (Stepwise)	$8.2 \times 10^3$
$\text{Ag}^+(\text{aq}) + 2 \text{NH}_3(\text{aq}) \rightleftharpoons [\text{Ag}(\text{NH}_3)_2]^+(\text{aq})$	$\beta_2$ (Overall)	$1.7 \times 10^7$

Note: The values for the formation constants can vary slightly depending on the experimental conditions such as temperature and ionic strength.

Interestingly, for the diamminesilver(I) complex, the second stepwise formation constant ( $K_2$ ) is greater than the first ( $K_1$ ). This is an exception to the general trend of decreasing stepwise formation constants. This phenomenon is attributed to the change in coordination geometry. The aqueous silver ion is believed to exist as a four-coordinate tetrahedral aqua species,  $[\text{Ag}(\text{H}_2\text{O})_4]^+$ . The first substitution of a water molecule by ammonia results in a tetrahedral complex,  $[\text{Ag}(\text{NH}_3)(\text{H}_2\text{O})_3]^+$ . The second substitution leads to the formation of the more stable, linear  $[\text{Ag}(\text{NH}_3)_2]^+$  complex, with the loss of the remaining water ligands. The significant increase in entropy associated with the release of multiple water molecules in the second step is a major driving force for this unusual stability trend.



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